

Essential Safety and Operational Guide for Handling 3a,6a-DIPHENYL-GLYCOLURIL

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GLYCOLURIL, 3a,6a-DIPHENYL-

Cat. No.: B120682

[Get Quote](#)

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling 3a,6a-DIPHENYL-GLYCOLURIL (CAS No. 5157-15-3). The following procedures and data are designed to ensure safe handling, operation, and disposal in a laboratory setting.

Hazard Identification and Classification

3a,6a-DIPHENYL-GLYCOLURIL is classified with the following hazards:

- Causes skin irritation (H315)[1]
- Causes serious eye irritation (H319)[1]
- May cause respiratory irritation (H335)[1]

To the best of current knowledge, the toxicological properties of this material have not been thoroughly investigated.[2] It is prudent to handle it with the care required for a potentially hazardous substance.

Personal Protective Equipment (PPE)

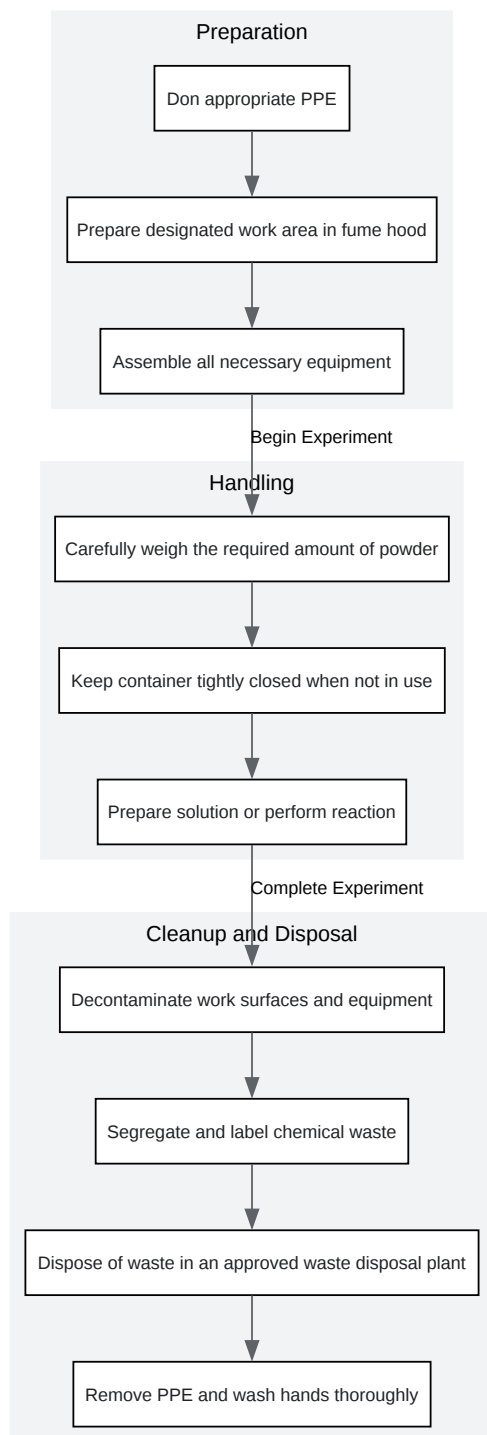
A comprehensive PPE strategy is critical to mitigate the risks of dermal, ocular, and respiratory exposure. The following table summarizes the required PPE for handling 3a,6a-DIPHENYL-GLYCOLURIL.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Wear compatible chemical-resistant gloves. Nitrile gloves are suitable for incidental contact with powders, but should be changed immediately upon contamination. ^[2] For prolonged contact or when in solution with aromatic solvents, consider gloves with higher resistance to aromatic hydrocarbons. ^{[3][4]}	Prevents skin irritation and potential absorption. ^[1]
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA. ^[2] A face shield may be necessary if there is a splash hazard.	Protects against serious eye irritation from dust or splashes. ^[1]
Skin and Body Protection	Wear a lab coat and clothing that fully covers the arms and legs. ^[2]	Provides a barrier against accidental skin contact with the powder. ^[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator. ^[2] For powdered substances, a combination cartridge with an Organic Vapor (black) and a P100 particulate filter (magenta) is recommended. ^[5] ^{[6][7]}	Protects against respiratory irritation from inhaling the fine powder. ^[1]

Safe Handling and Operational Workflow

Adherence to a strict operational workflow is paramount to ensure safety and minimize contamination. All handling of 3a,6a-DIPHENYL-GLYCOLURIL powder should be conducted in a designated area, preferably within a chemical fume hood or a ventilated balance enclosure to control airborne dust.[1][8]

Workflow for Handling 3a,6a-DIPHENYL-GLYCOURIL

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. safety.duke.edu [safety.duke.edu]
- 2. ehs.wisc.edu [ehs.wisc.edu]
- 3. safety.fsu.edu [safety.fsu.edu]
- 4. Nitrile Glove Chemical Resistance Guide | S&G Gloves [sgnitrilegloves.com]
- 5. pksafety.com [pksafety.com]
- 6. northwestern.edu [northwestern.edu]
- 7. parcilsafety.com [parcilsafety.com]
- 8. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 3a,6a-DIPHENYL-GLYCOLURIL]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b120682#personal-protective-equipment-for-handling-glycoluril-3a-6a-diphenyl>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com